

Mgl-IN-1 discovery and early research

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Compound Focus: Mgl-IN-1

Cat. No.: S11181089

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Compound Overview

MGL-IN-1 is a potent, selective, and irreversible inhibitor of monoacylglycerol lipase (MGL), an enzyme that breaks down endocannabinoids in the body [1]. It was developed as a research tool and potential therapeutic agent.

The table below summarizes its core characteristics:

Property	Description
Molecular Target	Monoacylglycerol lipase (MGL/MAGL) [1].
Mechanism of Action	Potent, selective, and irreversible inhibition [1].
Key Pharmacological Effects	Alleviates symptoms in a multiple sclerosis (MS) model; exhibits analgesic effects in an acute inflammatory pain model [1].
Pharmacokinetic Features	Displays high membrane permeability and is brain-penetrant [1].

Chemical & Pharmacological Data

The following table consolidates key quantitative data available for **MGL-IN-1**:

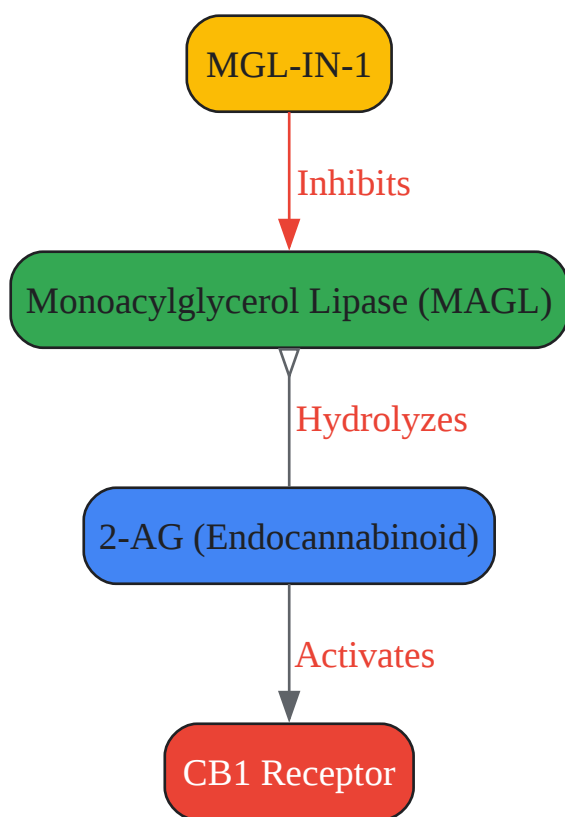
Property	Detail
CAS Number	1881244-28-5 [1]
Molecular Formula	C ₂₄ H ₂₂ FN ₅ O ₄ [1]
Molecular Weight	463.46 g/mol [1]
Chemical Structure	A β-lactam-based molecule [1].
Biological Activity (In Vivo)	Effective in MS and inflammatory pain models [1].
Solubility (in DMSO)	62.5 mg/mL (134.86 mM) [1].

The search results did not contain specific data on selectivity against a broad panel of kinases or detailed pharmacokinetic parameters like half-life or clearance.

Biological Context & Mechanism

MGL-IN-1 acts on the endocannabinoid system. Its therapeutic potential is linked to increasing levels of endogenous cannabinoids, particularly 2-arachidonoylglycerol (2-AG), by inhibiting its primary hydrolyzing enzyme, MGL [2].

The diagram below illustrates this core mechanism of action.



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MGL-IN-1 inhibits MAGL, preventing 2-AG breakdown and enhancing cannabinoid receptor signaling.

Information Constraints & Next Steps

The available data has some limitations that are important for your research:

- **Limited Primary Research:** The information primarily comes from a chemical supplier's catalog [1], not a peer-reviewed research paper detailing its discovery.
- **Lack of Detailed Protocols:** The search results do not contain the detailed experimental methodologies or specific signaling pathway diagrams you requested.
- **Commercial Compound:** It is marked "For research use only" [1], which often limits the depth of publicly available data.

To conduct a more thorough investigation, I suggest you:

- **Consult Scientific Databases:** Search for "**MGL-IN-1**" or its CAS number (1881244-28-5) on platforms like PubMed and Google Scholar to find primary research articles.

- **Review MAGL Biology:** Gain deeper insights from the Wikipedia entry on Monoacylglycerol Lipase [2], which explains the enzyme's function and the therapeutic rationale for its inhibition.

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References

1. MGL-IN-1 | MAGL Inhibitor [medchemexpress.com]
2. Monoacylglycerol lipase [en.wikipedia.org]

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